

Personal protective equipment for handling 3-Cyanobenzenesulfonyl chloride

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Compound of Interest

Compound Name: 3-Cyanobenzenesulfonyl chloride

Cat. No.: B030356

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Essential Safety and Handling Guide for 3-Cyanobenzenesulfonyl Chloride

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **3-Cyanobenzenesulfonyl chloride** (CAS No. 56542-67-7). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Chemical and Physical Properties

Property	Value
CAS Number	56542-67-7[1]
Molecular Formula	C ₇ H ₄ ClNO ₂ S
Appearance	White to light yellow or dark green powder/crystal[2]
Melting Point	48.0 to 53.0 °C[2]
Hazard Class	8 (Corrosive)[3][4]
Packing Group	II or III[3][4]

Hazard Identification and GHS Classification

3-Cyanobenzenesulfonyl chloride is a corrosive and toxic substance that poses significant health risks upon exposure.^{[1][5]}

Hazard	GHS Classification	Precautionary Statement Codes
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4 or potentially fatal (Category 2) ^{[1][5]}	P260, P262, P270, P280 ^{[2][5]}
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns ^{[1][6]}	P280, P303+P361+P353 ^{[1][2]}
Serious Eye Damage/Irritation	Category 1: Causes serious eye damage ^{[1][5]}	P280, P305+P351+P338 ^[1]
Corrosive to Metals	Category 1	P234 ^[5]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to prevent exposure.^{[4][7]}

Area	Required PPE	Specifications
Eye/Face	Safety Goggles & Face Shield	Use tightly fitting, splash-proof safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A full face shield is required over the goggles.[4][7]
Skin	Chemical-Resistant Gloves & Lab Coat/Coveralls	Wear impervious gloves (e.g., butyl rubber) and protective clothing to prevent any skin contact.[8] Contaminated gloves should be replaced regularly.[9] Fire/flame resistant and impervious clothing is recommended.[7]
Respiratory	Chemical Fume Hood or Respirator	All handling must be conducted in a certified chemical fume hood.[3][4] If a fume hood is not available or if exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved full-face respirator must be used.[4][7]
Footwear	Closed-Toe, Chemical-Resistant Shoes	Safety footwear should cover and protect the entire foot. Do not wear perforated shoes or sandals in handling areas.[9]

Operational and Handling Protocol

This step-by-step guide ensures a safe workflow when handling **3-Cyanobenzenesulfonyl chloride**.

Step 1: Preparation and Engineering Controls

- **Verify Fume Hood Operation:** Ensure the chemical fume hood is functioning correctly before starting any work.
- **Clear Workspace:** Keep the work area inside the fume hood clear of any unnecessary items.
- **Locate Emergency Equipment:** Confirm that a safety shower and eyewash station are unobstructed and within immediate access.^[4]
- **Prepare Materials:** Bring all necessary equipment (spatulas, weigh boats, glassware) and the chemical container into the fume hood.

Step 2: Handling the Chemical

- **Don Full PPE:** Put on all required PPE as specified in the table above.
- **Handle with Care:** Open the container slowly and carefully inside the fume hood to avoid creating dust.^{[3][5]}
- **Weighing and Transfer:** Use appropriate tools to weigh and transfer the solid material. Avoid breathing any dust or fumes.^{[3][10]}
- **Secure Container:** Tightly close the container immediately after use.^{[3][4]}

Step 3: Storage

- **Designated Area:** Store the container in a designated "Corrosives Area".^{[3][4]}
- **Conditions:** Keep the container in a dry, cool, and well-ventilated place, protected from moisture.^{[3][4]} Storing under an inert atmosphere is recommended.^{[4][5]}
- **Incompatibilities:** Store away from strong oxidizing agents, strong bases, and water.^{[4][11]}

Step 4: Decontamination and Waste Disposal

- **Clean Equipment:** Decontaminate all non-disposable equipment that came into contact with the chemical.

- Remove PPE: Remove PPE carefully, avoiding skin contact.
- Personal Hygiene: Wash hands and any potentially exposed skin thoroughly with soap and water after handling.^[10]
- Waste Collection: Collect all waste materials (including contaminated gloves and weigh boats) in a clearly labeled, sealed container for hazardous waste.

Emergency Procedures

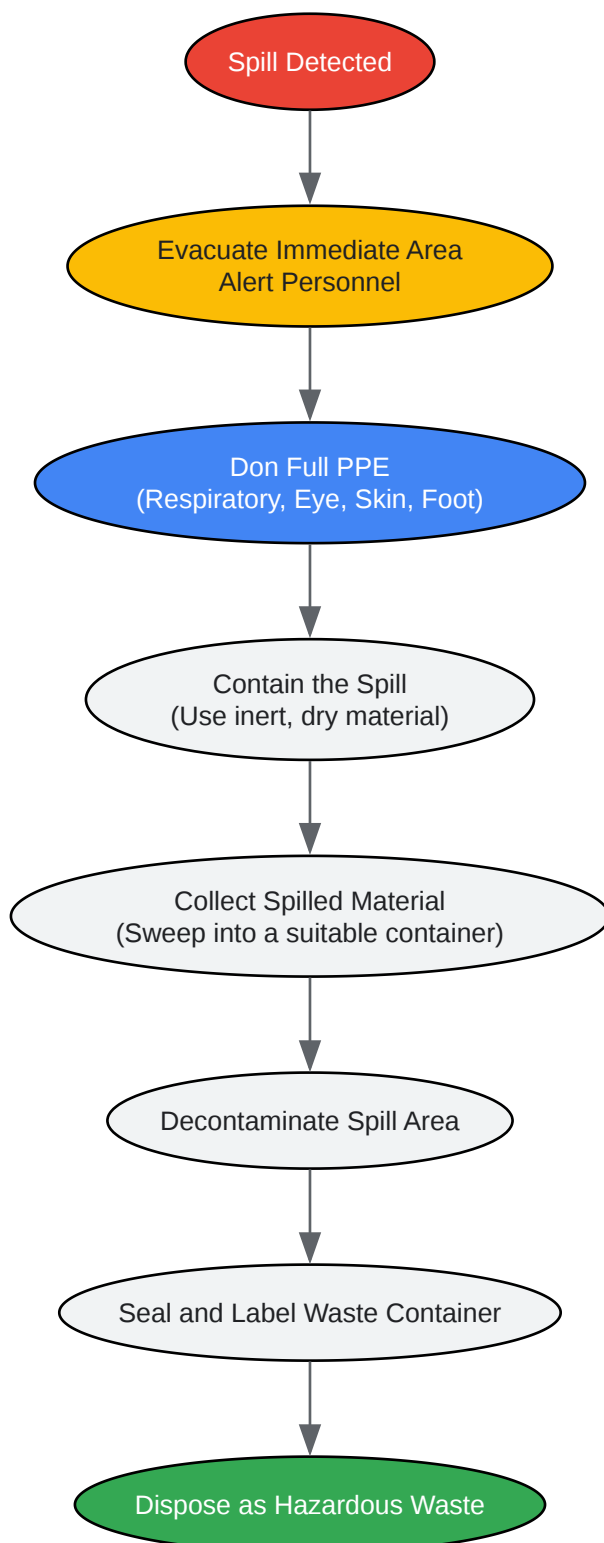
Immediate and appropriate action is critical in an emergency.

First Aid Measures

Exposure Route	Immediate Action
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. ^[1] ^[3] Remove contact lenses if present and easy to do. ^[1] Seek immediate medical attention. ^[1] ^[3]
Skin Contact	Take off immediately all contaminated clothing. ^[1] Wash the affected area immediately with soap and plenty of water. ^[1] Seek immediate medical attention. ^[3]
Inhalation	Move the person to fresh air. ^[1] ^[7] If breathing is difficult or has stopped, provide artificial respiration. ^[1] Seek immediate medical attention. ^[1]
Ingestion	Do NOT induce vomiting. ^[1] ^[7] Rinse mouth with water. ^[7] Never give anything by mouth to an unconscious person. ^[1] ^[4] Seek immediate medical attention. ^[1] ^[3] Ingestion can cause severe swelling and tissue damage. ^[1] ^[3]

Spill Response Protocol

In the event of a spill, follow the workflow below. Use personal protective equipment and avoid dust formation.^{[1][3]}



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Emergency spill response workflow for **3-Cyanobenzenesulfonyl chloride**.

Disposal Plan

3-Cyanobenzenesulfonyl chloride and any materials contaminated with it must be treated as hazardous waste.

- Waste Classification: Chemical waste generators are responsible for correctly classifying waste according to local, regional, and national regulations.[4]
- Containerization: Collect waste in a dedicated, properly labeled, and sealed container. Do not mix with other waste streams, especially incompatible materials like strong bases or oxidizers.
- Disposal Route: Dispose of the hazardous waste through an approved and licensed waste disposal facility.[4][10] Do not release the material into the environment or drains.[3][10]

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